

Technical Guide: Physicochemical Properties of 4-tert-Butylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-tert-Butylbenzenesulfonamide

Cat. No.: B193189

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-tert-Butylbenzenesulfonamide**, a key intermediate in pharmaceutical synthesis. This document outlines its physicochemical properties, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures.

Core Physicochemical Data

The accurate determination of melting and boiling points is crucial for the identification, purity assessment, and process control of chemical compounds. The data for **4-tert-Butylbenzenesulfonamide** is summarized below.

Property	Value	Source
Melting Point	136-138°C	[1] [2]
Melting Point	140°C	[3]
Melting Point	138.0 to 142.0 °C	[4]
Melting Point	137.0 to 141.0 °C	[5]
Boiling Point (Predicted)	337.2 ± 35.0 °C	[1] [2]

Experimental Protocols

While specific experimental reports for the determination of **4-tert-Butylbenzenesulfonamide**'s melting and boiling points are not publicly detailed, the following are standard and widely accepted methodologies for such determinations for solid organic compounds.

Melting Point Determination: Capillary Method

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. A pure crystalline solid typically exhibits a sharp melting point, while impurities will lower and broaden the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns) or a Thiele tube setup[6]
- Capillary tubes (sealed at one end)[7]
- Thermometer
- Mortar and pestle (for sample preparation)

Procedure:

- Sample Preparation: Ensure the **4-tert-Butylbenzenesulfonamide** sample is completely dry and finely powdered.[8] Introduce a small amount of the powdered sample into the open end of a capillary tube.[7] The sample should be tightly packed to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface or by dropping it through a long glass tube.[6][7]
- Apparatus Setup:
 - Mel-Temp Apparatus: Place the capillary tube into the sample holder of the apparatus.[6]
 - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or a small piece of tubing, ensuring the sample is aligned with the thermometer bulb.[9][10] Immerse the thermometer and attached capillary tube in the oil of the Thiele tube.[10]

- Heating and Observation:
 - Begin heating the apparatus. For an unknown sample, a rapid initial heating can be employed to determine an approximate melting range.
 - For an accurate measurement, repeat the experiment with a fresh sample, heating rapidly to about 15-20°C below the approximate melting point.^[7] Then, decrease the heating rate to 1-2°C per minute.^[7]
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid sample has turned into a clear liquid (the end of the melting range).

Boiling Point Determination: Capillary Method (Siwoloboff Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[9]^[11] For small quantities of a substance, the capillary method is often employed.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube or oil bath)

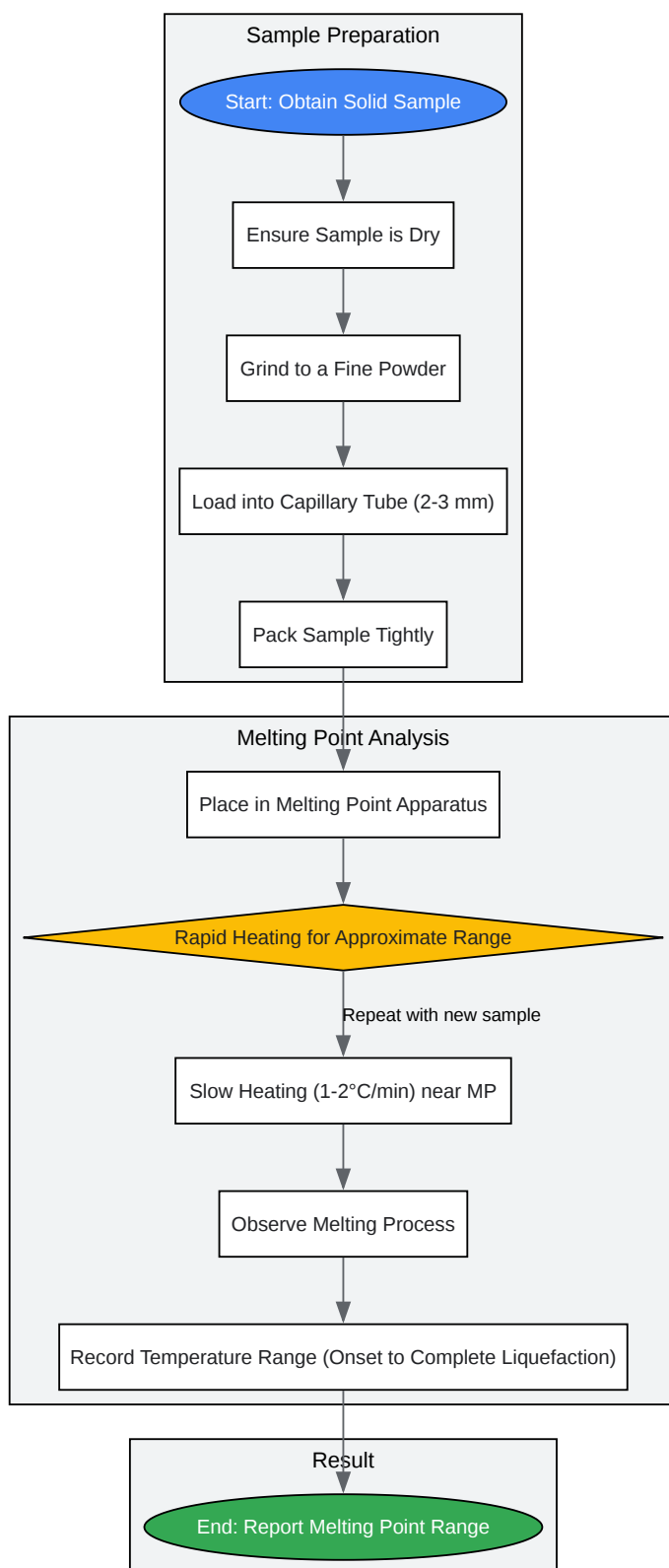
Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of the liquid sample into a small test tube.^[9]^[12] In the case of **4-tert-Butylbenzenesulfonamide**, this would require melting the solid first.

- Capillary Inversion: Place a capillary tube, with its sealed end facing upwards, into the liquid in the test tube.[\[9\]](#)[\[10\]](#)[\[12\]](#)
- Apparatus Setup: Attach the test tube to a thermometer and immerse it in a heating bath, such as a Thiele tube.[\[9\]](#)[\[10\]](#)
- Heating and Observation: Heat the bath gently.[\[9\]](#) As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube.[\[10\]](#)
- Data Recording: Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn up into the capillary tube.[\[9\]](#)

Logical Workflow Visualization

The following diagram illustrates the generalized workflow for determining the melting point of a solid organic compound like **4-tert-Butylbenzenesulfonamide** using the capillary method.



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-tert-Butylbenzenesulfonamide | 6292-59-7 [chemicalbook.com]
- 2. nbino.com [nbino.com]
- 3. 4-tert-Butylbenzenesulfonamide 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. Kemphar International - 4-Tert Butyl benzene Sulphonamide [kemphar.com]
- 5. 4-tert-Butylbenzenesulfonamide | 6292-59-7 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 6. Determination of Melting Point [wiredchemist.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. westlab.com [westlab.com]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 12. cdn.juniata.edu [cdn.juniata.edu]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-tert-Butylbenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193189#4-tert-butylbenzenesulfonamide-melting-point-and-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com